

Characterization and Metabolic Fate of 4-Hydroxyalprazolam

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Compound of Interest

Compound Name: 4-Hydroxyalprazolam

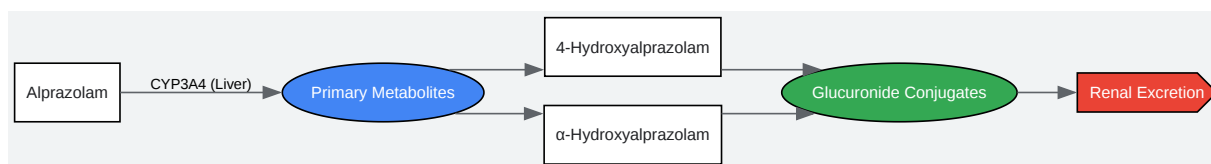
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4-Hydroxyalprazolam is one of the two primary active metabolites of alprazolam, the other being α -hydroxyalprazolam. It is formed in the liver primarily by the action of the cytochrome P450 3A4 (CYP3A4) enzyme.

Metabolic Pathway of Alprazolam

The following diagram illustrates the metabolic conversion of alprazolam to its major metabolites.



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Caption: Metabolic pathway of alprazolam to its primary metabolites.

Further information regarding the characterization and detection of **4-hydroxyalprazolam** in biological samples can be found in scientific literature related to clinical chemistry and forensic toxicology. These studies typically involve methods such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) for identification and quantification.

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